

Rhod-590 AM Ester: A Technical Guide for Cellular Calcium Imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhod-590 AM Ester

Cat. No.: B12350337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Rhod-590 AM Ester**, a fluorescent indicator widely utilized for the detection and quantification of intracellular calcium. This document outlines its core features, benefits, and detailed experimental protocols, offering valuable insights for researchers in various fields, including neuroscience, cell biology, and drug discovery.

Core Features and Benefits

Rhod-590 AM Ester is a cell-permeant dye that, upon entering a cell, is hydrolyzed by intracellular esterases into its active, calcium-sensitive form, Rhod-590. This process traps the indicator inside the cell, allowing for the monitoring of intracellular calcium dynamics.

Key benefits of **Rhod-590 AM Ester** include:

- **Long-Wavelength Excitation and Emission:** With excitation and emission maxima in the orange-red region of the spectrum, Rhod-590 minimizes autofluorescence from cellular components, leading to an improved signal-to-noise ratio.
- **High Sensitivity:** Rhod-590 exhibits a significant increase in fluorescence intensity upon binding to calcium, enabling the detection of subtle changes in intracellular calcium concentration.

- **Non-Ratiometric Imaging:** As a non-ratiometric indicator, the analysis of Rhod-590 fluorescence data is straightforward, relying on changes in fluorescence intensity to reflect changes in calcium levels.
- **Fixable Aldehyde:** The BAPTA-based structure of Rhod-590 allows for its fixation within cells using aldehyde-based fixatives, enabling post-imaging analysis such as immunocytochemistry.[\[1\]](#)
- **Cell Permeability:** The acetoxymethyl (AM) ester modification renders the molecule lipophilic, facilitating its passive diffusion across the cell membrane.[\[1\]](#)

Quantitative Data

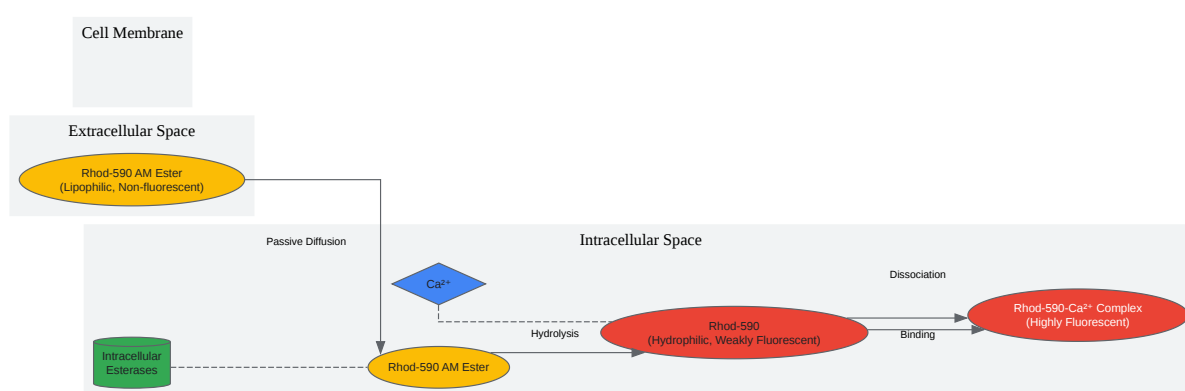
The following table summarizes the key quantitative properties of the hydrolyzed, calcium-sensitive form of Rhod-590.

| Property | Value | Reference |
|--|--|---------------------|
| Excitation Maximum (Ca ²⁺ -bound) | ~595 nm | [1] |
| Emission Maximum (Ca ²⁺ -bound) | ~626 nm | [1] |
| Excitation Maximum (Ca ²⁺ -free) | ~590 nm | [1] |
| Emission Maximum (Ca ²⁺ -free) | ~616 nm | |
| Dissociation Constant (K _d) for Ca ²⁺ | ~0.61 μM | |
| Molar Extinction Coefficient (ε) | ~115,000 cm ⁻¹ M ⁻¹ (in ethanol for Rhodamine 590) | |
| Quantum Yield (Φ) | ~0.90 (in ethanol for Rhodamine 590) | |

Note: The Molar Extinction Coefficient and Quantum Yield are for the closely related compound Rhodamine 590 and are provided as an approximation for Rhod-590.

Mechanism of Action and Experimental Workflow

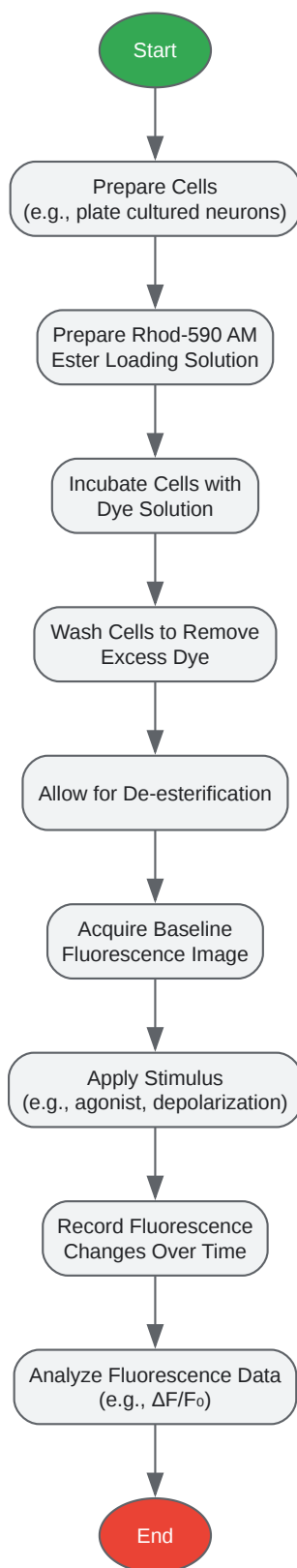
The utility of **Rhod-590 AM Ester** in cellular calcium imaging is based on a two-step process: cellular loading and calcium-dependent fluorescence.



[Click to download full resolution via product page](#)

Mechanism of **Rhod-590 AM Ester** action.

A typical experimental workflow for using **Rhod-590 AM Ester** to measure intracellular calcium is depicted below.



[Click to download full resolution via product page](#)

Experimental workflow for calcium imaging.

Experimental Protocols

Protocol for Measuring Intracellular Calcium in Cultured Neurons

This protocol provides a general guideline for loading cultured neurons with **Rhod-590 AM Ester** and measuring changes in intracellular calcium. Optimization may be required for specific cell types and experimental conditions.

Materials:

- **Rhod-590 AM Ester** (dissolved in anhydrous DMSO to a stock concentration of 1-5 mM)
- Pluronic® F-127 (20% solution in DMSO)
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Cultured neurons on coverslips
- Fluorescence microscope equipped with appropriate filters for Rhod-590 (e.g., TRITC/Cy3 filter set)

Procedure:

- Preparation of Loading Solution:
 - On the day of the experiment, thaw the **Rhod-590 AM Ester** stock solution and the Pluronic® F-127 solution to room temperature.
 - Prepare a working solution of **Rhod-590 AM Ester** in a physiological buffer (e.g., HBSS) at a final concentration of 2-5 μ M.
 - To aid in the dispersion of the AM ester, first mix the required volume of the **Rhod-590 AM Ester** stock solution with an equal volume of the 20% Pluronic® F-127 solution before diluting it in the buffer. The final concentration of Pluronic® F-127 should be approximately 0.02-0.04%.
- Cell Loading:

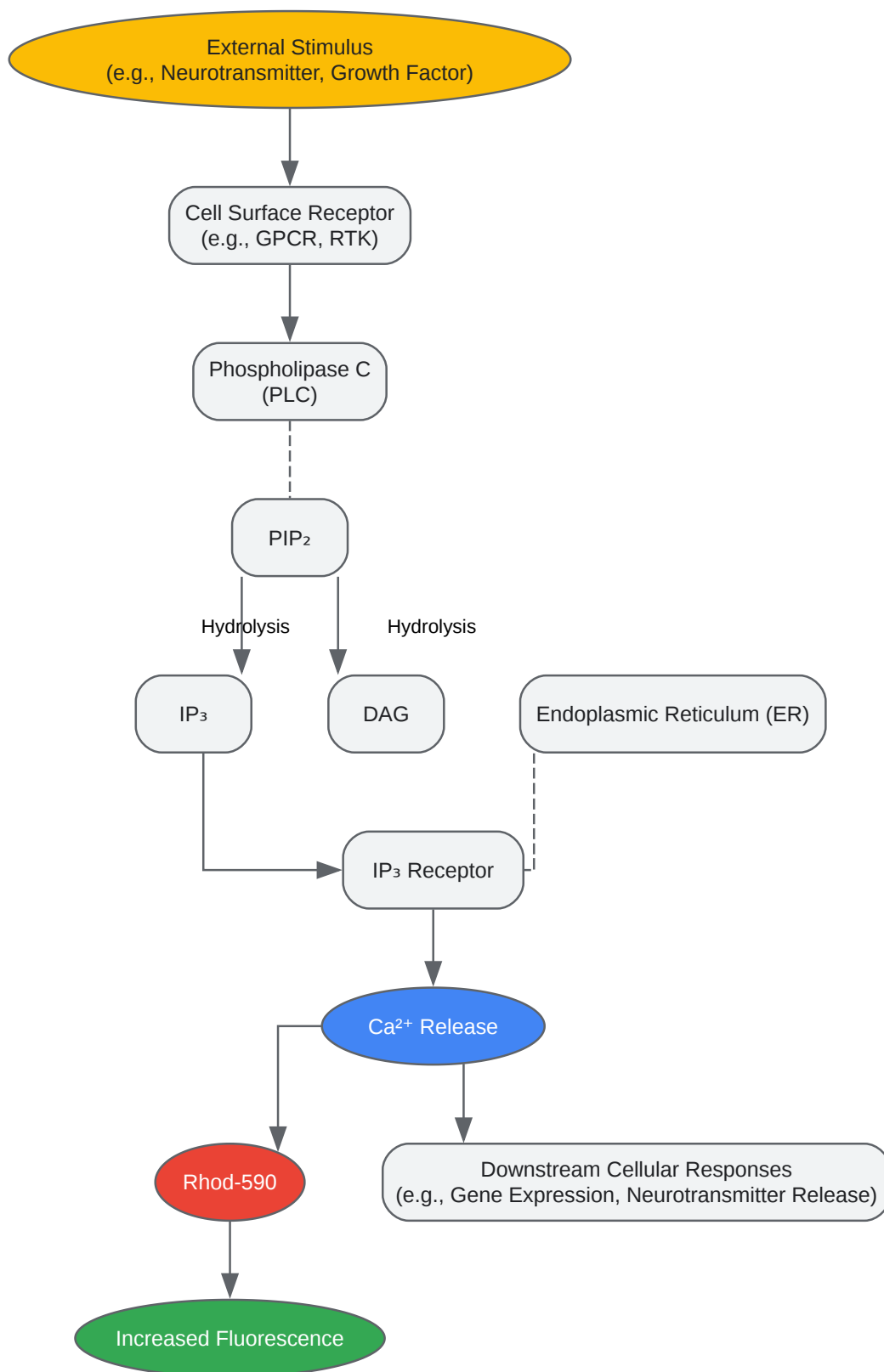
- Remove the culture medium from the coverslips containing the cultured neurons.
- Wash the cells gently with pre-warmed physiological buffer.
- Add the **Rhod-590 AM Ester** loading solution to the cells and incubate for 30-60 minutes at 37°C in the dark.
- Washing:
 - After the incubation period, remove the loading solution and wash the cells 2-3 times with pre-warmed physiological buffer to remove any extracellular dye.
- De-esterification:
 - Incubate the cells in the physiological buffer for an additional 30 minutes at room temperature in the dark to allow for complete de-esterification of the AM ester by intracellular esterases.
- Imaging:
 - Mount the coverslip onto the fluorescence microscope.
 - Acquire a baseline fluorescence image before applying any stimulus.
 - Apply the desired stimulus (e.g., neurotransmitter, depolarizing agent) and record the changes in fluorescence intensity over time.

Data Analysis:

The change in fluorescence is typically expressed as the ratio $\Delta F/F_0$, where ΔF is the change in fluorescence intensity from the baseline ($F - F_0$), and F_0 is the initial baseline fluorescence.

Signaling Pathways and Applications

Rhod-590 AM Ester is a versatile tool for studying a wide range of cellular processes that are regulated by changes in intracellular calcium.



[Click to download full resolution via product page](#)

Calcium signaling pathway monitored by Rhod-590.

Applications:

- **Neuroscience:** Studying synaptic transmission, neuronal excitability, and the effects of neuroactive compounds.
- **Drug Discovery:** High-throughput screening of compounds that modulate intracellular calcium signaling pathways.
- **Cardiomyocyte Physiology:** Investigating calcium dynamics during muscle contraction and relaxation.
- **Cell Signaling Research:** Elucidating the role of calcium as a second messenger in various signal transduction cascades.

Conclusion

Rhod-590 AM Ester is a powerful and reliable fluorescent indicator for the investigation of intracellular calcium dynamics. Its favorable spectral properties, high sensitivity, and ease of use make it an invaluable tool for researchers across multiple disciplines. The detailed protocols and technical information provided in this guide are intended to facilitate the successful application of **Rhod-590 AM Ester** in a wide range of experimental settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. exciton.luxottica.com [exciton.luxottica.com]
- To cite this document: BenchChem. [Rhod-590 AM Ester: A Technical Guide for Cellular Calcium Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12350337#key-features-and-benefits-of-rhod-590-am-ester\]](https://www.benchchem.com/product/b12350337#key-features-and-benefits-of-rhod-590-am-ester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com